

ciprofloxacin environmental persistence compared other antibiotics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ciprofloxacin

CAS No.: 85721-33-1

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Comparative Environmental Persistence of Antibiotics

Antibiotic (Class)	Key Persistence Data (in water)	Key Persistence Data (in soil)	Primary Environmental Sources
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| **Ciprofloxacin** (Fluoroquinolone) | • **Degraded only 31.1%** over 12 days in a simulated drinking water system with biofilm [1] [2]. • Detected in surface water at concentrations **up to 0.492 µg/L** [1] [2]. | • Persists in agricultural soils due to **strong adsorption to organic matter** [3]. • Detected in soils amended with organic fertilizers at concentrations **up to 1371 µg/kg** [3]. | Human and animal excretion, wastewater effluent, landfill leachate, agricultural runoff [1] [2] [3]. | | **Sulfamethoxazole** (Sulfonamide) | • **Degraded 87.2%** over 12 days in a simulated drinking water system with biofilm [1] [2]. • Notable for being the **most frequently detected** antibiotic in drinking water [1] [2]. | Information on soil persistence not available in search results. | Human and animal excretion, wastewater effluent [1] [2]. |

Experimental Insights into Persistence

Research indicates that environmental conditions and an antibiotic's inherent properties are key to its persistence.

- **Persistence in Water Systems:** A 2025 study using simulated drinking water systems with multi-species biofilms found that **ciprofloxacin** is far more persistent than sulfamethoxazole [1] [2]. The experimental protocol involved bench-scale water distribution reactors (BWDRs) constructed from PVC pipes to simulate premise plumbing. These were inoculated with multi-species biofilms and dosed with antibiotics at residual, sub-minimum inhibitory concentrations (sub-MIC). Samples were taken over a 12-day period to trace concentration changes and analyze degradation kinetics [1] [2].
- **Persistence in Soil:** A systematic review highlights that **ciprofloxacin**'s persistence in agricultural soil is driven by the long-term application of organic fertilizers like manure and sewage sludge. Its strong tendency to sorb onto soil components, particularly organic matter, makes it less bioavailable for degradation [3].

Mechanisms of Persistence and Environmental Impact

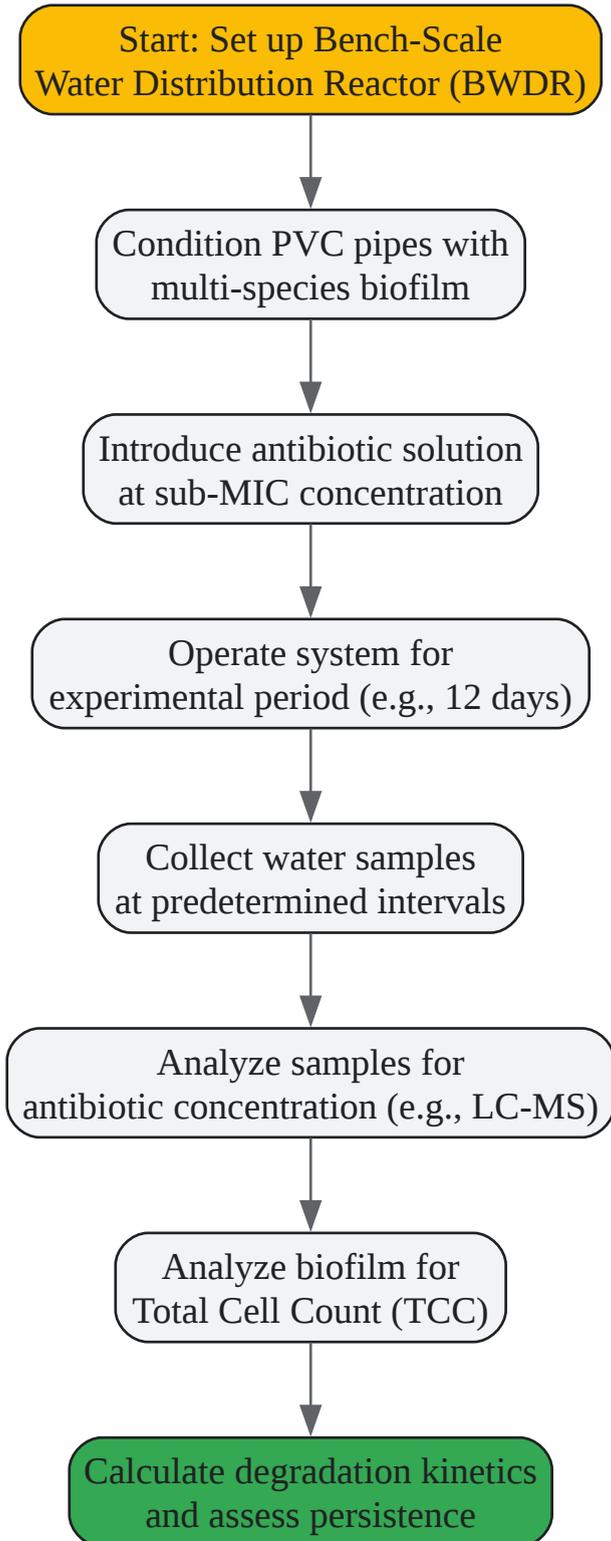
The high persistence of **ciprofloxacin** is not just a removal challenge; it has direct consequences for ecosystem and public health.

- **Enhanced Biofilm Formation:** In the water system study, **ciprofloxacin** exposure led to a statistically significant increase in biofilm total cell count, suggesting it can enhance biofilm formation. In contrast, sulfamethoxazole showed no significant effect [1] [2]. This is a critical finding, as biofilms in distribution systems can harbor bacteria.
- **Selection for Antibiotic Resistance:** The persistence of **ciprofloxacin** at sub-minimum inhibitory concentrations in environments like biofilms creates a sustained selective pressure. This can enrich for antibiotic-resistant bacteria and promote the horizontal transfer of resistance genes, posing a significant risk to drinking water safety and public health [1] [2].
- **Soil Toxicity and Food Chain Concerns:** **Ciprofloxacin**'s persistence in soil poses ecotoxicological risks to soil invertebrates, plants, and microbial communities. A key concern is its uptake by food crops, which allows it to enter the human food web, creating a potential route for human exposure and contributing to the overall burden of antimicrobial resistance [3].

Key Experimental Protocols for Assessment

To objectively assess antibiotic persistence, researchers employ controlled environmental simulations and monitoring.

- **Bench-Scale Water Distribution Reactor (BWDR):** This method, as used in the cited 2025 study, involves creating a semi-closed system that replicates the hydraulics, water chemistry, and microbial conditions of real plumbing [1] [2]. The workflow is summarized below.



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- **Field Monitoring and Systematic Review:** For soil and other complex environments, persistence is often evaluated by systematically compiling and analyzing data from field monitoring studies. This involves measuring antibiotic concentrations in environmental samples (soil, water, manure) from various locations and under different management practices to understand long-term trends and accumulation potentials [3].

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References

1. Study on the persistence of ciprofloxacin and ...
[environmentalsystemsresearch.springeropen.com]
2. Study on the persistence of ciprofloxacin and ... [pmc.ncbi.nlm.nih.gov]
3. Systematic review of ciprofloxacin's occurrence and ... [sciencedirect.com]

To cite this document: Smolecule. [ciprofloxacin environmental persistence compared other antibiotics]. Smolecule, [2026]. [Online PDF]. Available at:

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